Downstream Effects of DS-9300 Treatment: A Technical Guide

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Compound of Interest

Compound Name:	*DS-9300*
Cat. No.:	*B15583292*

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An In-depth Analysis for Researchers and Drug Development Professionals

DS-9300 is a highly potent and selective oral inhibitor of the histone acetyltransferases (HATs) p300 (also known as EP300 or E1A binding protein p300) and CREB-binding protein (CBP). These two proteins are critical transcriptional co-activators that play a central role in regulating gene expression through the acetylation of histone and non-histone proteins. Dysregulation of p300/CBP activity is implicated in various diseases, including cancer. This technical guide provides a comprehensive overview of the downstream effects of **DS-9300** treatment, focusing on its mechanism of action, impact on cellular signaling pathways, and preclinical anti-tumor activity.

Mechanism of Action: Inhibition of Histone Acetyltransferase Activity

DS-9300 exerts its biological effects by directly inhibiting the catalytic HAT activity of p300 and CBP.[1] This inhibition prevents the transfer of acetyl groups from acetyl-CoA to lysine residues on histone tails, particularly histone H3 at lysine 27 (H3K27). The acetylation of H3K27 is a key epigenetic mark associated with active gene transcription.

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Biochemical and Cellular Potency

DS-9300 demonstrates potent inhibition of both p300 and CBP in biochemical assays and effectively reduces H3K27 acetylation in cellular contexts.

Target/Effect	IC50 (nM)	Cell Line
p300 HAT Activity	28	-
CBP HAT Activity	22	-
H3K27 Acetylation	50	VCaP

Table 1: In vitro and cellular inhibitory activity of **DS-9300**.[2]

Downstream Signaling Pathways Affected by DS-9300

The inhibition of p300/CBP by **DS-9300** leads to the modulation of multiple downstream signaling pathways that are critical for cancer cell proliferation and survival.

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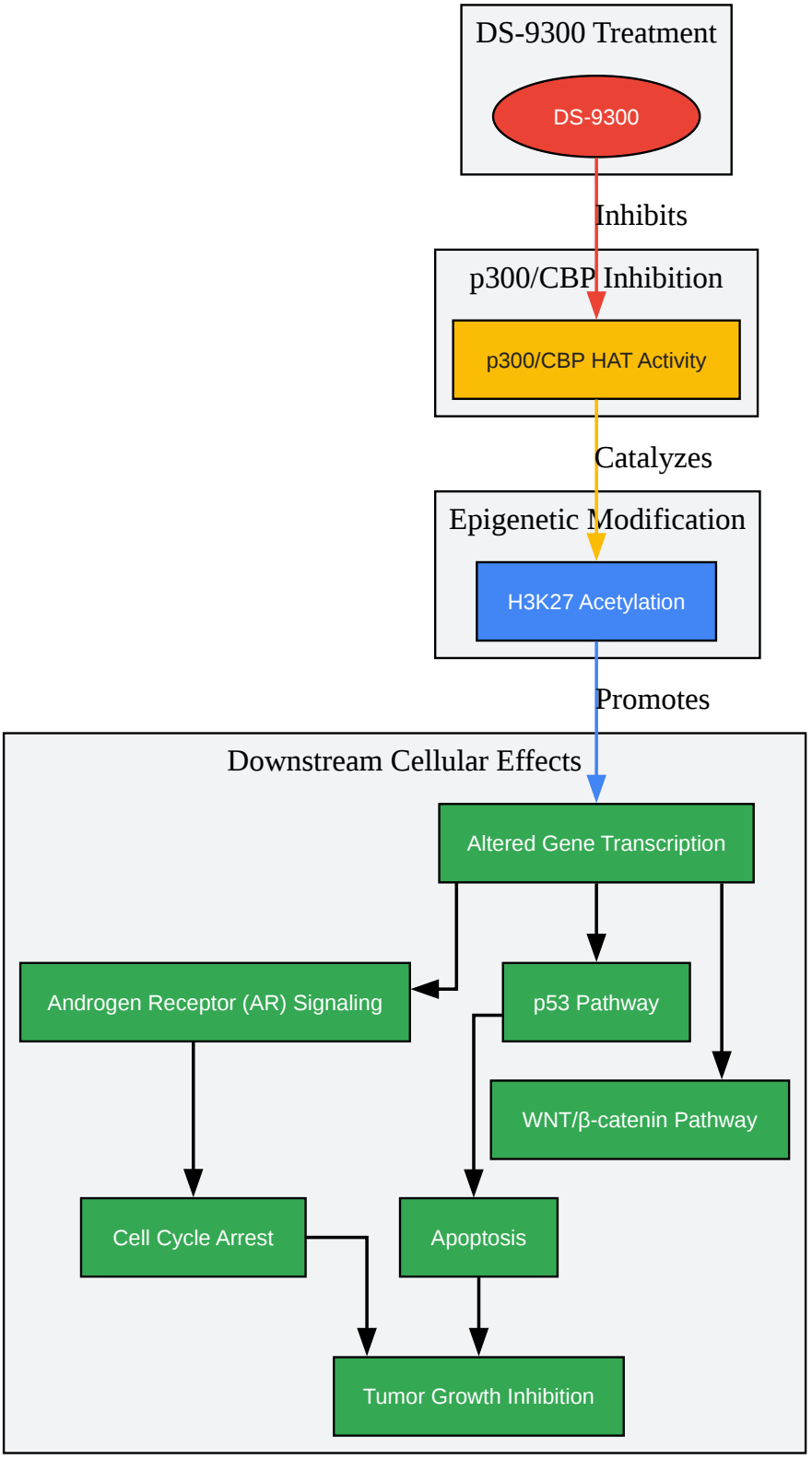

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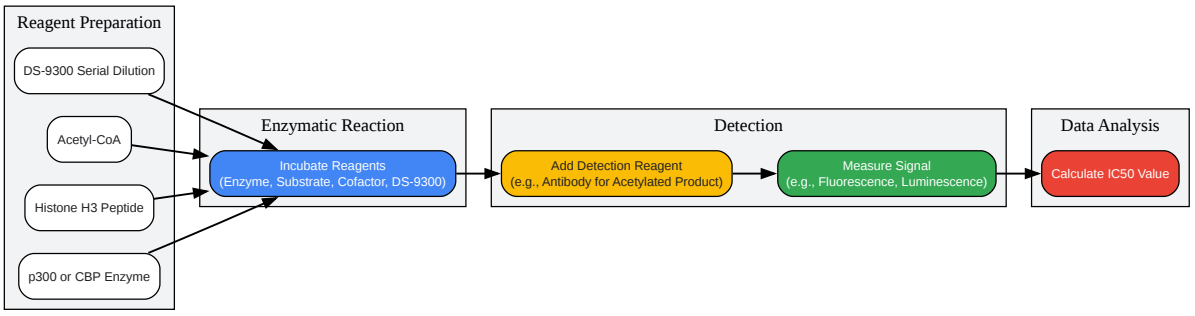

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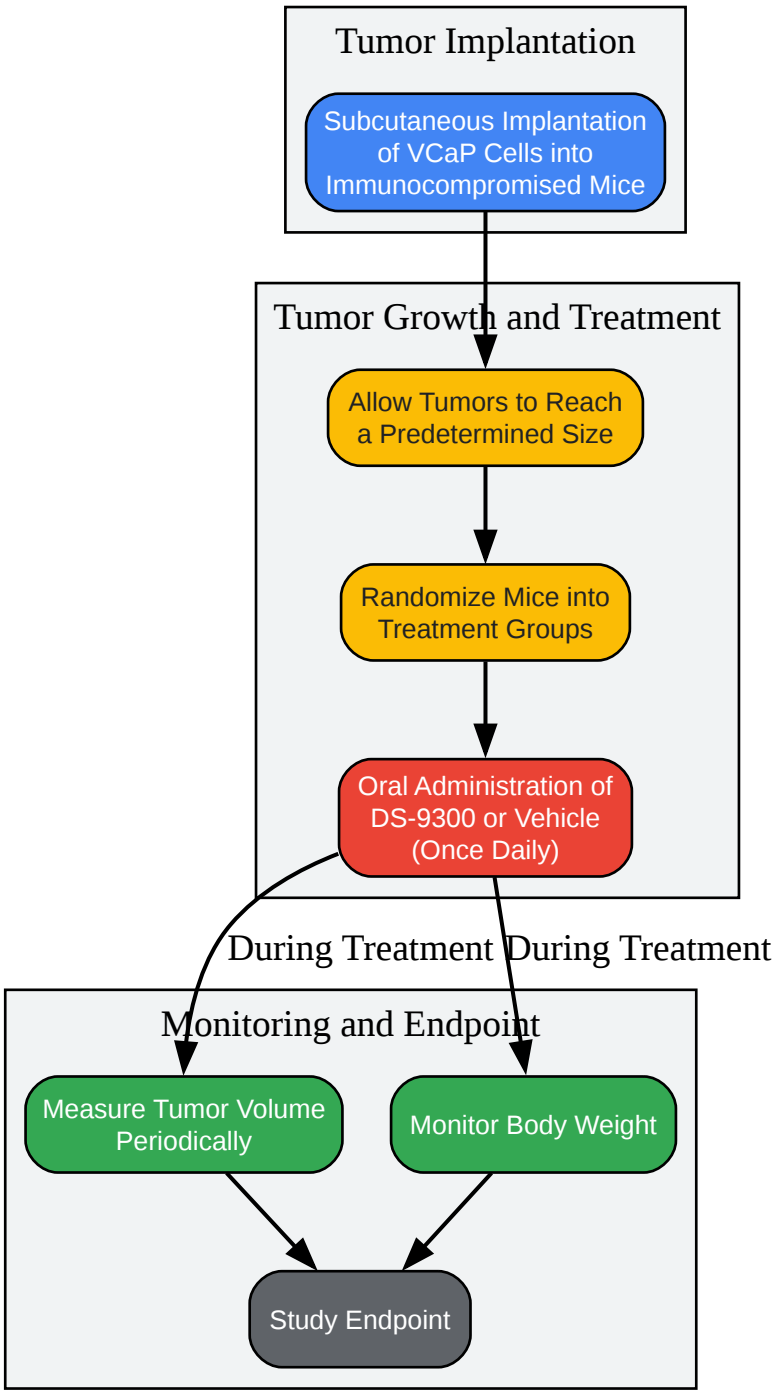

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- To cite this document: BenchChem. [Downstream Effects of DS-9300 Treatment: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583292/docs#downstream-effects-of-ds-9300-treatment-a-technical-guide]

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